

Solubility of N-Butylethylenediamine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *n*-Butylethylenediamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **N-butylethylenediamine** in organic solvents. Due to the limited availability of specific quantitative public data for this compound, this document focuses on established principles of amine solubility, qualitative assessments, and a detailed experimental protocol for determining solubility. This guide is intended to equip researchers with the foundational knowledge and practical methodology to assess the solubility of **N-butylethylenediamine** for applications in chemical synthesis, formulation development, and other research areas.

Physicochemical Properties of N-Butylethylenediamine

A foundational understanding of the physicochemical properties of **N-butylethylenediamine** is essential for interpreting its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₆ N ₂	[1] [2] [3]
Molecular Weight	116.21 g/mol	[1]
Appearance	Colorless liquid	[1]
Density	0.836 g/mL at 25 °C	[3]
Boiling Point	171-172 °C	[3]
Refractive Index	n _{20/D} 1.443	[3]

Solubility of N-Butylethylenediamine in Organic Solvents

N-butylethylenediamine, an aliphatic diamine, is generally expected to be soluble in a range of organic solvents due to its molecular structure, which includes both a nonpolar butyl group and polar amine functional groups capable of hydrogen bonding. The principle of "like dissolves like" is a useful guide for predicting its solubility.

Qualitative Solubility Profile:

Based on general principles of amine solubility, the expected solubility of **N-butylethylenediamine** in various organic solvents is summarized below. It is important to note that this is a qualitative assessment and experimental verification is necessary for precise applications.

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Polar Protic Solvents	Methanol, Ethanol	High	The amine groups of N- butylethylenediamine can form strong hydrogen bonds with the hydroxyl groups of these solvents.
Polar Aprotic Solvents	Acetone, Tetrahydrofuran (THF)	High to Moderate	Dipole-dipole interactions between the solvent and the polar amine groups of N- butylethylenediamine will promote solubility.
Nonpolar Solvents	Hexane, Toluene	Moderate to Low	The nonpolar butyl group will interact favorably with nonpolar solvents through London dispersion forces, but the polar amine groups will be less well-solvated, potentially limiting solubility.
Chlorinated Solvents	Dichloromethane, Chloroform	High	These solvents can effectively solvate both the polar and nonpolar portions of the molecule.

Experimental Protocol for Solubility Determination

A gravimetric method is a reliable and straightforward approach for quantitatively determining the solubility of a liquid like **N-butylethylenediamine** in an organic solvent.

Objective: To determine the solubility of **N-butylethylenediamine** in a selected organic solvent at a specific temperature.

Materials:

- **N-Butylethylenediamine** (analytical grade)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to 0.1 mg)
- Thermostatically controlled water bath or incubator
- Vials with screw caps
- Pipettes
- Syringe filters (chemically compatible with the solvent)
- Oven

Procedure:

- Preparation of Saturated Solution:
 1. Add an excess amount of **N-butylethylenediamine** to a pre-weighed vial.
 2. Add a known volume of the selected organic solvent to the vial.
 3. Tightly cap the vial to prevent solvent evaporation.
 4. Place the vial in a thermostatically controlled environment (e.g., water bath) set to the desired temperature.
 5. Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved **N-butylethylenediamine** at the bottom of the vial

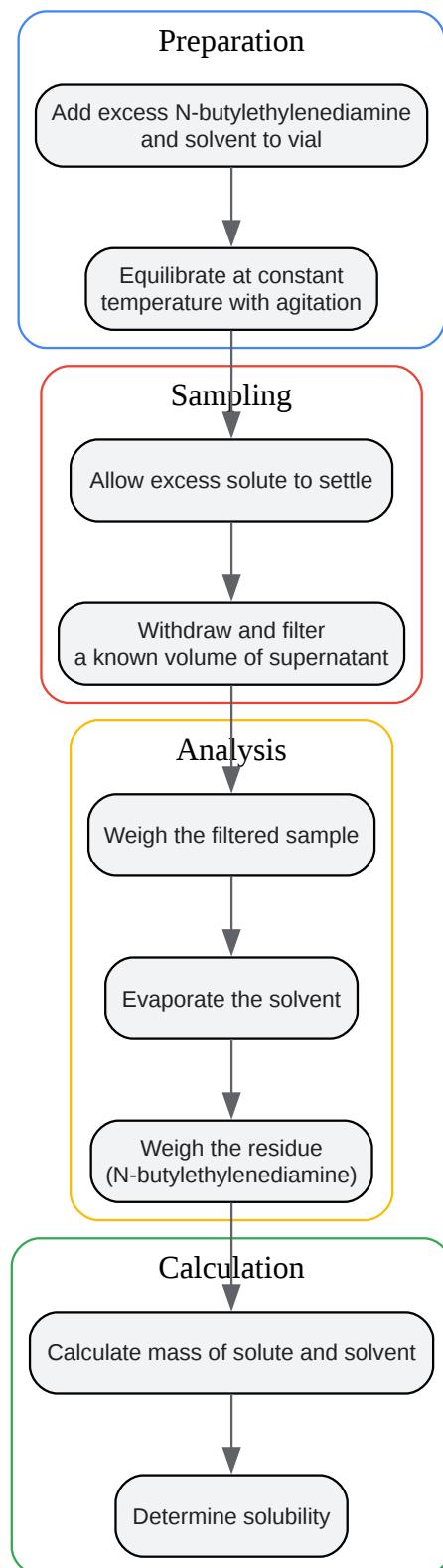
indicates a saturated solution.

- Sample Withdrawal and Filtration:
 1. Allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the excess solute to settle.
 2. Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to avoid premature precipitation.
 3. Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, dry vial. This step is crucial to remove any undissolved micro-particles.
- Solvent Evaporation and Mass Determination:
 1. Weigh the vial containing the filtered saturated solution.
 2. Place the vial in an oven at a temperature sufficient to evaporate the solvent completely without degrading the **N-butylethylenediamine** (a temperature below its boiling point is recommended, under a gentle stream of nitrogen if necessary).
 3. Once the solvent has completely evaporated, allow the vial to cool to room temperature in a desiccator to prevent moisture absorption.
 4. Weigh the vial containing the dry **N-butylethylenediamine** residue.
- Calculation of Solubility:
 1. Calculate the mass of the dissolved **N-butylethylenediamine** by subtracting the initial weight of the empty vial from the final weight of the vial with the residue.
 2. Calculate the mass of the solvent in the withdrawn sample by subtracting the mass of the dissolved **N-butylethylenediamine** from the mass of the filtered saturated solution.
 3. Express the solubility in desired units, such as g/100 g of solvent or mol/L.

Solubility (g/100 g solvent) = (Mass of **N-butylethylenediamine** / Mass of solvent) * 100

Visualizing Experimental and Logical Frameworks

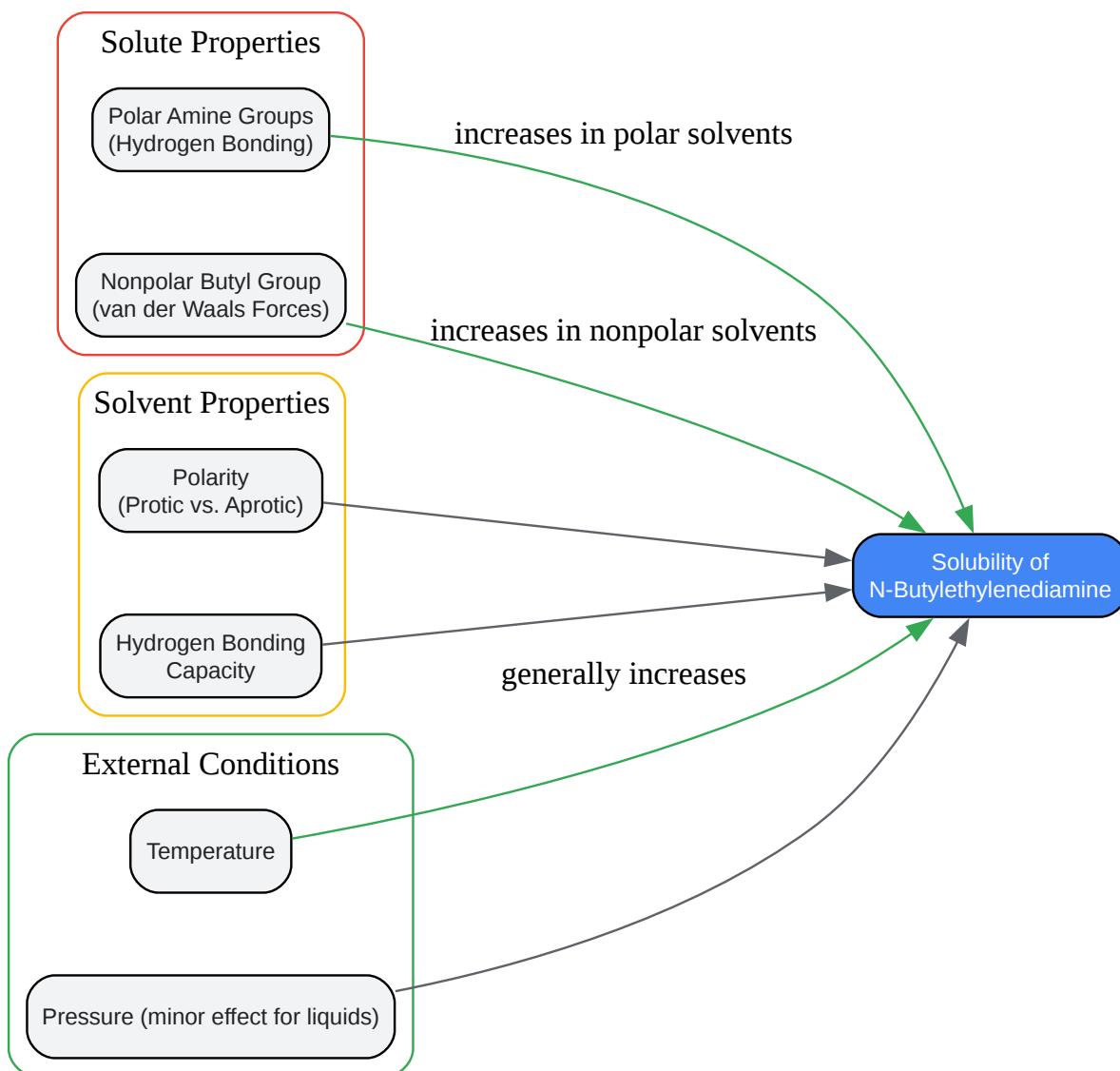
Experimental Workflow for Solubility Determination:



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Caption: Experimental workflow for the gravimetric determination of solubility.

Factors Influencing the Solubility of **N-Butylethylenediamine**:

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Caption: Key factors influencing the solubility of **N-butylethylenediamine**.

Conclusion

While specific quantitative data on the solubility of **N-butylethylenediamine** in a wide array of organic solvents is not readily available in the public domain, a strong predictive understanding can be derived from its molecular structure and the general principles of amine solubility. For precise quantitative needs, the experimental protocol outlined in this guide provides a reliable method for generating accurate solubility data. This information is critical for researchers and professionals in drug development and chemical synthesis to effectively utilize **N-butylethylenediamine** in their work.

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